

Using (1R,3R)-Ethyl 3-aminocyclohexanecarboxylate in peptide coupling

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Compound of Interest

Compound Name: (1R,3R)-Ethyl 3-aminocyclohexanecarboxylate
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Application Note: Strategic Incorporation of (1R,3R)-Ethyl 3-aminocyclohexanecarboxylate in Peptidomimetics

Abstract

This guide details the protocols for utilizing (1R,3R)-Ethyl 3-aminocyclohexanecarboxylate (henceforth referred to as (1R,3R)-3-ACHC-OEt) in solid-phase and solution-phase peptide synthesis. As a conformationally constrained

-amino acid surrogate, this building block is critical for inducing discrete secondary structures (foldamers) such as 14-helices and for improving the metabolic stability of peptide therapeutics. This note addresses the specific steric challenges associated with the secondary carbon-bound amine and provides optimized coupling workflows to minimize deletion sequences and epimerization.

Introduction & Chemical Profile

The incorporation of cyclic

-amino acids like (1R,3R)-3-ACHC into peptide backbones restricts bond rotation (), locking the peptide into specific conformations that can enhance receptor affinity. However, the steric bulk of the cyclohexane ring adjacent to both the amine and carboxyl termini requires modified coupling protocols compared to standard glycine or alanine couplings.

Stereochemical Definition

It is critical to verify the stereochemistry prior to synthesis. For 1,3-disubstituted cyclohexanes:

- (1R, 3S): Corresponds to the cis-isomer (meso-like if substituents are identical, but here they differ).
- (1R, 3R): Corresponds to the trans-isomer*.

The (1R,3R) isomer places the amino and carboxyl groups in a trans relationship, typically adopting a diequatorial conformation in the chair form, which is thermodynamically stable and essential for specific foldamer architectures.

Physical Properties Table

Property	Data	Relevance to Protocol
Formula		MW calculation for stoichiometry.
Mol. Weight	171.24 g/mol	--
Form	Hydrochloride Salt (typically)	Requires free-basing (neutralization) before coupling.
pKa (Amine)	~10.2 (est)	Similar to primary amines; nucleophilic when deprotonated.
Steric Class	Moderately Hindered	Comparable to Valine/Isoleucine; requires strong activation.
Solubility	DCM, DMF, MeOH	Hydrophobic core; avoid pure water/ether.

Strategic Coupling Dynamics

The Steric Challenge

Unlike flexible linear

-amino acids (e.g., GABA), the cyclohexane ring of (1R,3R)-3-ACHC imposes rigid steric walls.

- N-Terminal Coupling: When coupling to the amine of 3-ACHC, the nucleophile is a primary amine attached to a secondary carbon (C). The ring hydrogens at C2 and C4 create steric interference.
- Recommendation: Use "Class A" coupling reagents (HATU, PyBOP) rather than standard carbodiimides (DIC/HOBt) to drive the reaction to completion.

Reagent Selection Matrix

Scenario	Preferred Reagent	Base	Notes
Coupling to 3-ACHC amine	HATU or COMU	DIPEA (2.0 eq)	High reactivity required to overcome steric hindrance.
Coupling 3-ACHC acid to next amine	PyBOP or HATU	TMP (Collidine)	Use weaker base (Collidine) if C-terminal epimerization is a risk (rare for -AA, but safe practice).
Fragment Condensation	T3P (Propylphosphonic anhydride)	NMM	Reduces racemization in segment coupling.

Experimental Protocols

Protocol A: N-Terminal Elongation (Coupling an Amino Acid TO (1R,3R)-3-ACHC-OEt)

Context: You are reacting a protected amino acid (e.g., Fmoc-Phe-OH) with the free amine of (1R,3R)-3-ACHC-OEt.

Materials:

- (1R,3R)-3-ACHC-OEt
HCl (1.0 eq)
- Fmoc-Amino Acid (1.2 eq)
- HATU (1.2 eq)
- DIPEA (N,N-Diisopropylethylamine) (3.0 eq)
- DMF (Anhydrous)

Step-by-Step:

- Activation: In a dry vial, dissolve the Fmoc-Amino Acid (1.2 eq) and HATU (1.2 eq) in DMF (concentration ~0.2 M).
- Base Addition: Add DIPEA (1.0 eq only at this stage) to the activated acid mixture. Stir for 30 seconds. Color change to yellow is typical.
- Substrate Preparation: In a separate vessel, dissolve (1R,3R)-3-ACHC-OEt
HCl (1.0 eq) in minimum DMF. Add the remaining DIPEA (2.0 eq) to neutralize the HCl salt.
- Coupling: Transfer the activated Fmoc-AA solution to the 3-ACHC solution.
- Reaction: Stir at Room Temperature (RT) under Nitrogen/Argon.
 - Time: 2–4 hours. (Monitor by TLC or LCMS).
- Work-up: Dilute with EtOAc. Wash with 5%
(removes DIPEA), Sat.
(removes unreacted acid), and Brine. Dry over

Critical Checkpoint: If the reaction is sluggish (>4 hours), add 0.1 eq of HOAt. Do not heat above 40°C to avoid potential epimerization of the Fmoc-AA.

Protocol B: C-Terminal Hydrolysis (Saponification)

Context: Converting the Ethyl Ester to the Free Acid for subsequent coupling.

Step-by-Step:

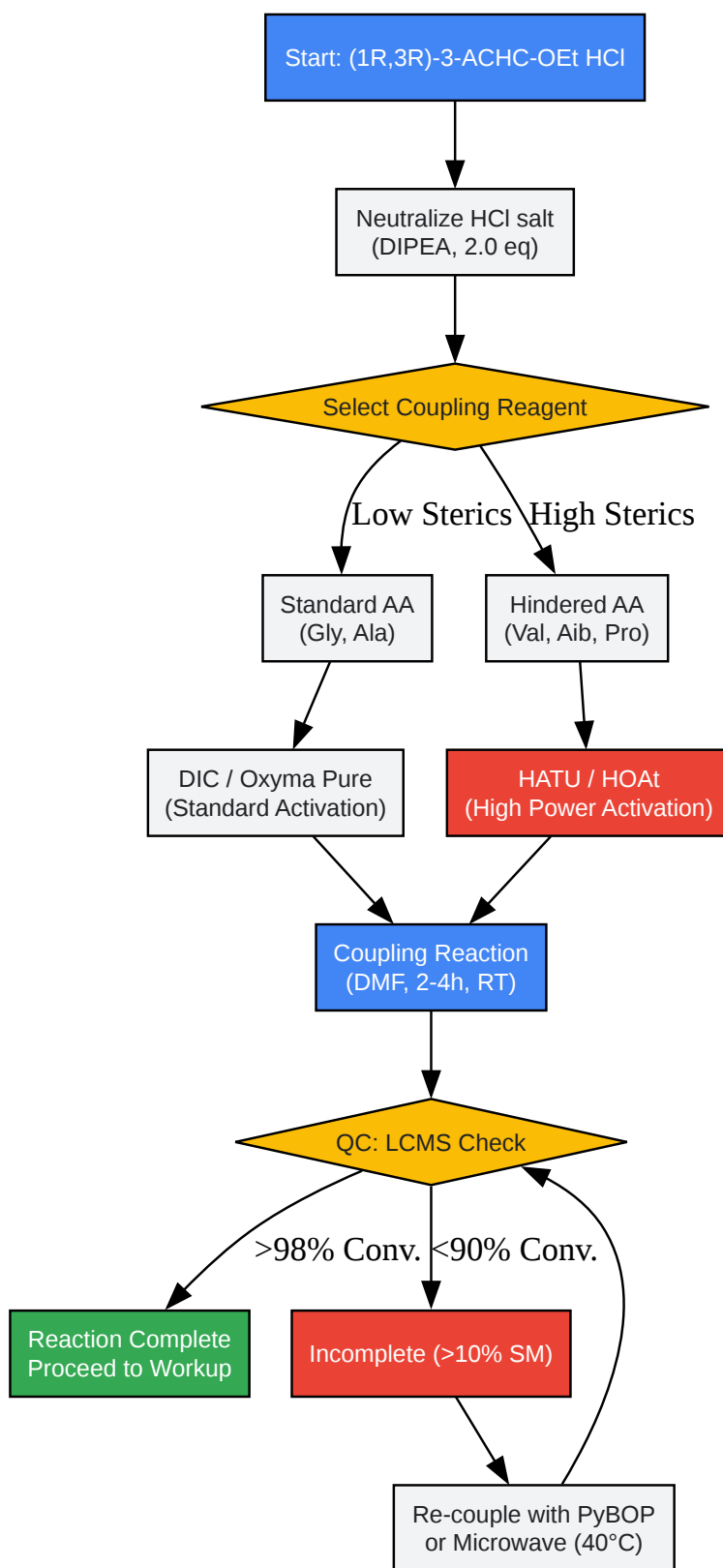
- Dissolution: Dissolve the peptide-ester intermediate in THF/MeOH (3:1 ratio).
- Saponification: Add LiOH (2.0 eq) dissolved in minimal water.
- Reaction: Stir at 0°C for 30 mins, then warm to RT. Monitor by LCMS (Mass shift: -28 Da).
- Neutralization: Carefully acidify to pH ~3 with 1M HCl.
- Extraction: Extract immediately with EtOAc or DCM. Note:

-amino acids are zwitterionic; ensure pH is correct to extract the free acid form.

Visualization of Workflow

The following diagram illustrates the decision logic for coupling sterically constrained

-amino acids.



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Caption: Logic flow for coupling to the sterically constrained amine of (1R,3R)-3-ACHC, emphasizing reagent switching based on steric demand.

Troubleshooting & Quality Control

Common Failure Modes

- Incomplete Coupling: Due to the chair conformation, the amine can be shielded.
 - Solution: Use microwave-assisted synthesis (CEM Liberty Blue settings: 75°C for 5 min is usually safe for -AAs, but start at 50°C to be safe).
- Diketopiperazine (DKP) Formation: Not applicable here (requires -AA), but intramolecular cyclization to a -lactam is possible if the C-terminus is activated and the N-terminus is deprotected simultaneously. Always keep one end protected.

Analytical Validation

- NMR (
 -) : The methine proton at C3 (attached to NH) is diagnostic. In the (1R,3R) trans isomer, the coupling constants (values) with neighboring methylene protons will indicate an axial or equatorial orientation depending on the solvent-induced conformation.
- LCMS: Monitor the disappearance of the amine ($M+H = 172.1$ for the ethyl ester).

References

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Disclaimer: This protocol is intended for research use only. Always consult Safety Data Sheets (SDS) before handling chemical reagents.

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